Introduction to Heptyl Chloroformate: A Versatile Reagent in Modern Synthesis

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Carbonochloridic acid, heptyl ester*
CAS No.:	*33758-34-8*
Cat. No.:	*B1294879*

Get Quote

Heptyl chloroformate (CAS No. 33758-34-8) is a reactive organic compound classified as a chloroformate ester.[1] Structurally, it is the ester of chloroformic acid and heptyl alcohol. Like other chloroformates, it is a colorless to pale yellow liquid characterized by its high electrophilicity at the carbonyl carbon.[2][3] This inherent reactivity makes it an indispensable reagent for introducing the heptyloxycarbonyl moiety into a wide range of molecules.

Its primary utility in research and drug development lies in its reactions with nucleophiles such as amines, alcohols, and thiols.[1][4] These reactions, typically conducted in the presence of a non-nucleophilic base to scavenge the hydrochloric acid byproduct, efficiently yield stable carbamates, carbonates, and thiocarbonates, respectively. This functionality is crucial in peptide synthesis, the creation of prodrugs, and the development of various active pharmaceutical ingredients (APIs) where modulation of a molecule's lipophilicity and other physicochemical properties is desired.

Key Chemical and Physical Properties:

- CAS Number: 33758-34-8[5]

© 2026 BenchChem. All rights reserved.

- Molecular Formula: $C_8H_{15}ClO_2$[5]
- Molecular Weight: 178.66 g/mol [5]
- Appearance: Colorless to almost colorless clear liquid[2][3][6]
- Synonyms: Chloroformic Acid Heptyl Ester, Heptyl carbonochloridate[2][5][7]
- Boiling Point: 71 °C at 7 mmHg[8][9]
- Density: Approximately 1.00 g/cm³[6]

Commercial Availability and Supplier Landscape

Heptyl chloroformate is readily available from a variety of chemical suppliers who cater to research, development, and commercial-scale needs. The supplier landscape can be broadly categorized into two groups: primary manufacturers who synthesize the compound, and distributors who source it from various manufacturers and supply it in smaller, research-friendly quantities. For early-stage research, distributors offer convenience and speed, while for scale-up and manufacturing, direct engagement with a primary manufacturer is often more economical.

Representative Commercial Suppliers

The following table summarizes a selection of notable suppliers for heptyl chloroformate, highlighting the typical purity grades and packaging options available to researchers.

© 2026 BenchChem. All rights reserved.

Supplier Name	Typical Purity	Available Pack Sizes	Notes
TCI (Tokyo Chemical Industry)	>98.0% (GC)[2][10]	5 mL, 25 mL[3]	A major manufacturer and supplier with global distribution, known for high-quality reagents.[11]
Simson Pharma Limited	High Quality (CoA Provided)	Inquiry-based	Specializes in pharmaceutical impurities and research chemicals, provides a Certificate of Analysis with each compound.
Santa Cruz Biotechnology (SCBT)	Research Grade	Inquiry-based	A well-known supplier for biochemicals and research reagents.[5]
Ivy Fine Chemicals	Not specified	100g, 500g, Bulk[12]	Offers lab-scale to commercial quantities.[12]
Lab Pro Inc.	Min. 98.0% (GC)[6]	25 mL[6]	Distributor of TCI products and other laboratory supplies.
CP Lab Safety	Min. 98% (GC)[13]	100 mL[13]	Distributor, notes that products are for professional research or industrial use only.[13]
ChemicalBook / ECHEMI	Varies (e.g., 98%, 99%)[7][8]	Varies by listing	Online marketplaces listing numerous, primarily China-based, manufacturers and traders.[7][8]

© 2026 BenchChem. All rights reserved.

Procurement Strategy and Supplier Qualification

Sourcing a critical reagent like heptyl chloroformate requires a systematic approach to ensure quality, consistency, and compliance. The process extends beyond simply comparing prices and involves technical due diligence.

Interpreting Essential Documentation

When procuring heptyl chloroformate, two documents are non-negotiable: the Safety Data Sheet (SDS) and the lot-specific Certificate of Analysis (CoA).

- Safety Data Sheet (SDS): This document provides comprehensive information on the hazards, handling, storage, and emergency measures related to the chemical.[14][15][16] For heptyl chloroformate, the SDS will detail its classification as corrosive, toxic, and combustible, outlining the necessary personal protective equipment (PPE) like chemical-resistant gloves and eye protection.[2][10][15]

- Certificate of Analysis (CoA): This is the primary quality document. It provides lot-specific data on the material's purity, appearance, and the analytical method used for verification (typically Gas Chromatography, or GC). Researchers must scrutinize the CoA to ensure the purity meets the requirements of their specific application.

Supplier Selection Workflow

The process of selecting a suitable supplier can be visualized as a logical workflow. The primary considerations are the technical requirements of the project (purity, scale), commercial constraints (budget, timeline), and the supplier's reliability.

© 2026 BenchChem. All rights reserved.

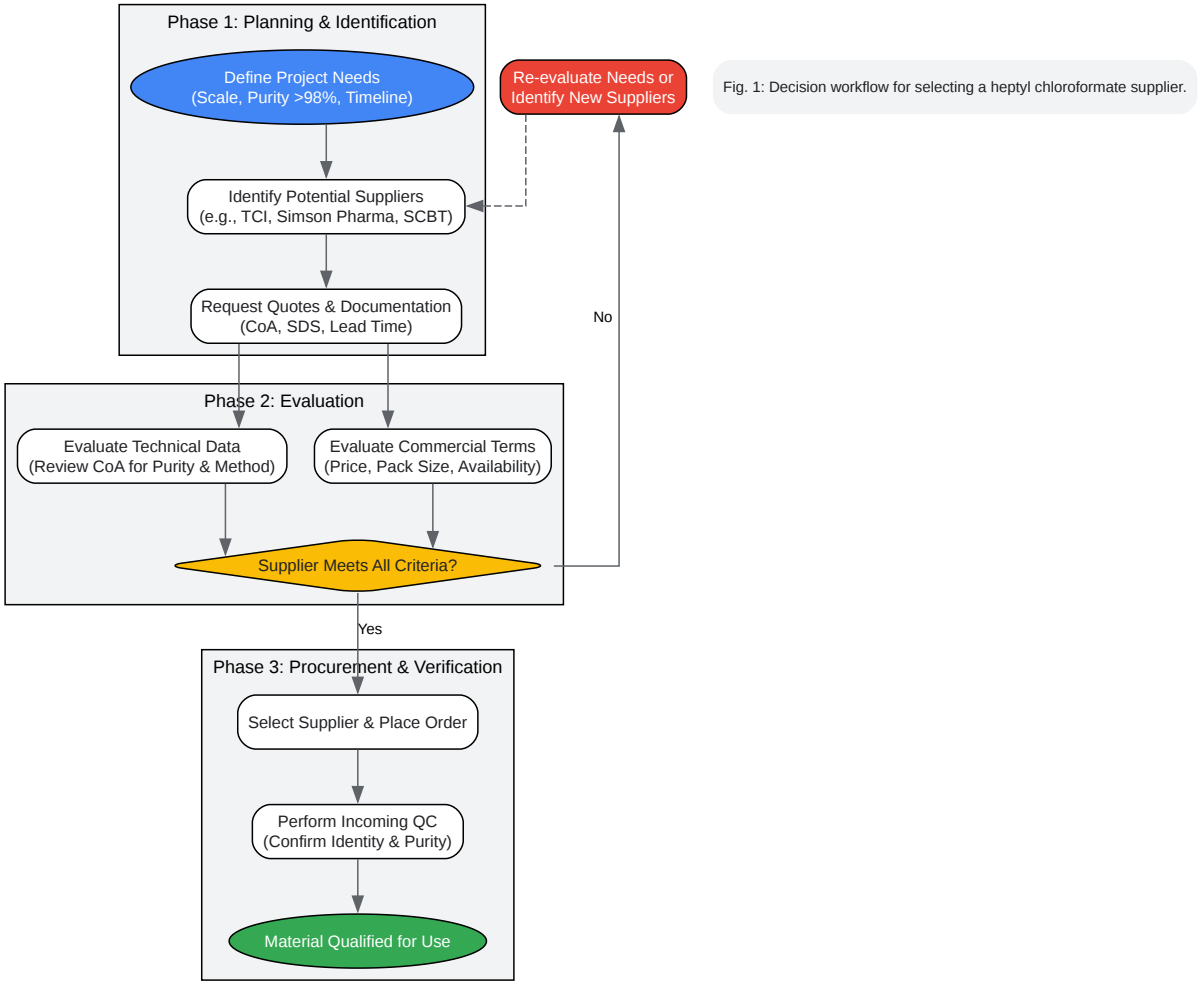


Fig. 1: Decision workflow for selecting a heptyl chloroformate supplier.

Click to download full resolution via product page

Caption: Fig. 1: Decision workflow for selecting a heptyl chloroformate supplier.

© 2026 BenchChem. All rights reserved.

Technical Specifications and Quality Control

For drug development and sensitive organic synthesis, verifying the purity of incoming reagents is a critical step. While suppliers provide a CoA, independent verification provides the highest level of assurance.

Key Parameters on a Certificate of Analysis

- Purity (Assay): Usually expressed as a percentage, determined by a specific analytical method. For heptyl chloroformate, this is almost universally GC.[2][6][13] A purity of >98% is common for research grades.
- Identity: Confirmation that the material is indeed heptyl chloroformate, often verified by comparing its analytical signature (e.g., GC retention time, spectroscopic data) to a known standard.
- Appearance: A simple but important visual check. The material should be a colorless to nearly colorless liquid.[3] Any significant color may indicate degradation or impurities.

Experimental Protocol: Purity Verification by Gas Chromatography (GC)

This protocol describes a standard methodology for verifying the purity of a heptyl chloroformate sample using a gas chromatograph with a Flame Ionization Detector (FID).

Objective: To determine the purity of heptyl chloroformate by calculating the area percent of the main peak relative to all other peaks detected.

1. Materials and Equipment:

- Heptyl Chloroformate sample
- High-purity solvent (e.g., Dichloromethane or Hexane, GC grade)
- Gas Chromatograph with FID
- Capillary Column (e.g., DB-5 or equivalent, 30 m x 0.25 mm ID, 0.25 µm film thickness)

© 2026 BenchChem. All rights reserved.

- Autosampler vials and caps
- Microsyringe

2. GC Operating Conditions (Example):

- Inlet Temperature: 250 °C
- Injection Mode: Split (e.g., 50:1 ratio)
- Injection Volume: 1.0 µL
- Carrier Gas: Helium or Hydrogen, at a constant flow rate (e.g., 1.0 mL/min)
- Oven Temperature Program:
  - Initial Temperature: 80 °C, hold for 2 minutes
  - Ramp: Increase to 280 °C at 15 °C/minute
  - Final Hold: Hold at 280 °C for 5 minutes
- Detector: FID
- Detector Temperature: 300 °C

3. Sample Preparation:

- Prepare a dilute solution of the heptyl chloroformate sample. A concentration of approximately 1 mg/mL is a suitable starting point.
- Accurately weigh ~10 mg of heptyl chloroformate into a 10 mL volumetric flask.
- Dissolve and dilute to the mark with the chosen solvent (e.g., Dichloromethane).
- Mix thoroughly and transfer an aliquot to an autosampler vial.

4. Analysis Procedure:

© 2026 BenchChem. All rights reserved.

- Equilibrate the GC system with the specified method parameters.
- Perform a blank injection (solvent only) to ensure the system is clean and free of interfering peaks.
- Inject the prepared sample solution onto the GC system.
- Acquire the chromatogram for the full duration of the oven program.

5. Data Interpretation:

- Integrate all peaks in the chromatogram, excluding the solvent peak.
- Calculate the area percent purity using the following formula:
  - % Purity = (Area of Heptyl Chloroformate Peak / Total Area of All Peaks) x 100
- The result should be compared against the specification listed on the supplier's CoA. A result within an acceptable margin (e.g., ±0.5%) of the reported value provides confidence in the material's quality.

Safety, Handling, and Storage

Heptyl chloroformate is a hazardous chemical and must be handled with appropriate precautions.[14][15]

- Hazard Profile: It is classified as fatal if swallowed, inhaled, or in contact with skin.[2][10] It causes severe skin burns and eye damage and may be corrosive to metals.[2][15] As a combustible liquid, it should be kept away from heat and open flames.[10]
- Handling: Always work in a well-ventilated chemical fume hood.[14] Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile or neoprene), a lab coat, and chemical safety goggles. Avoid breathing vapors.[15]
- Storage: Heptyl chloroformate is moisture-sensitive and should be stored in its original, tightly sealed container under an inert atmosphere (e.g., Argon).[10][13] Store in a cool, dry, and well-ventilated area away from incompatible materials such as water, bases, and strong oxidizing agents.[10][14] A corrosive-resistant storage cabinet is recommended.[10]

© 2026 BenchChem. All rights reserved.

Conclusion

The successful procurement of heptyl chloroformate for research and drug development hinges on a comprehensive understanding of its chemical properties, a diligent supplier qualification process, and rigorous quality control. By leveraging the information provided by reputable suppliers and, where necessary, performing independent verification, researchers can ensure the integrity of their starting materials. This diligence is fundamental to achieving reproducible and reliable scientific outcomes. Adherence to strict safety and handling protocols is paramount to ensuring the well-being of laboratory personnel when working with this versatile but hazardous reagent.

References

- Ivy Fine Chemicals. (n.d.). Heptyl Chloroformate [CAS: 33758-34-8]. Retrieved January 11, 2026, from [Link]
- CP Lab Safety. (n.d.). Heptyl Chloroformate, min 98% (GC), 100 ml. Retrieved January 11, 2026, from [Link]
- Wikipedia. (2023, May 29). Chloroformate. Retrieved January 11, 2026, from [Link]
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). The Role of Pentyl Chloroformate in Organic Synthesis: A Chemist's Perspective. Retrieved January 11, 2026, from [Link]
- Chongqing Chemdad Co., Ltd. (n.d.). Heptyl chloroformate. Retrieved January 11, 2026, from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Chloroformate - Wikipedia [en.wikipedia.org]
- 2. Heptyl Chloroformate | 33758-34-8 | TCI EUROPE N.V. [tcichemicals.com]

- 3. Heptyl Chloroformate | CymitQuimica [cymitquimica.com]
- 4. nbinno.com [nbinno.com]
- 5. scbt.com [scbt.com]
- 6. labproinc.com [labproinc.com]
- 7. echemi.com [echemi.com]
- 8. 33758-34-8 CAS MSDS (Heptyl chloroformate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 9. Heptyl chloroformate One Chongqing Chemdad Co. ，Ltd [chemdad.com]
- 10. Heptyl Chloroformate | 33758-34-8 | TCI AMERICA [tcichemicals.com]
- 11. Heptyl Chloroformate 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 12. ivychem.com [ivychem.com]
- 13. calpaclab.com [calpaclab.com]
- 14. chemicalbook.com [chemicalbook.com]
- 15. valsynthese.ch [valsynthese.ch]
- 16. echemi.com [echemi.com]

- To cite this document: BenchChem. [Introduction to Heptyl Chloroformate: A Versatile Reagent in Modern Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294879/docs#introduction-to-heptyl-chloroformate-a-versatile-reagent-in-modern-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.